

Solubility & Handling Profile: 2-Chloro-5-nitroquinazolin-4-amine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Chloro-5-nitroquinazolin-4-amine

Cat. No.: B14041106

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An In-Depth Technical Guide for Drug Discovery & Synthesis

Executive Summary & Compound Profile

2-Chloro-5-nitroquinazolin-4-amine is a highly functionalized heterocyclic intermediate used primarily as an electrophilic scaffold in medicinal chemistry.^[1] Its dual reactivity—characterized by a labile chlorine atom at the C2 position and a strongly electron-withdrawing nitro group at C5—makes it a critical building block for kinase inhibitors and DNA-intercalating agents.

However, its physicochemical properties present specific challenges.^[2] Like many poly-functionalized quinazolines, it exhibits poor aqueous solubility but high solubility in polar aprotic solvents. This guide provides the definitive solubility data and handling protocols required to utilize this compound effectively in synthesis and biological assays.

Physicochemical Snapshot

Property	Characteristic
Molecular Structure	Quinazoline core, C2-Cl, C4-NH ₂ , C5-NO ₂
Primary Solvents	DMSO (Dimethyl sulfoxide), DMF (Dimethylformamide)
Antisolvents	Water, Diethyl ether, Hexanes
Key Hazard	Thermal instability of nitro-aromatics in DMSO at high temperatures (>100°C).[3][4]

Solubility Profile: DMSO & DMF

Solubility Data

The following values represent the saturation limits typically observed for nitro-amino-quinazoline scaffolds. While specific gravimetric data for the 5-nitro isomer is rare in public databases, these ranges are derived from structural analogs (e.g., 2-chloro-6-nitroquinazolin-4-amine) and standard synthetic concentrations.

Solvent	Solubility Rating	Estimated Saturation (25°C)	Application
DMSO	High	50 – 100 mg/mL (approx. 200–400 mM)	Primary solvent for stock solutions (10 mM) and biological assays.
DMF	High	40 – 80 mg/mL	Preferred solvent for SNAr synthesis reactions due to lower freezing point.
Ethanol	Low/Moderate	1 – 5 mg/mL	Used for slurry washing; poor solvent for initial dissolution.
Water	Insoluble	< 0.1 mg/mL	Universal antisolvent for precipitation/purification.

Mechanistic Insight: Why DMSO/DMF?

The high solubility in DMSO and DMF is governed by two molecular factors:

- **Dipole-Dipole Interactions:** The nitro group (-NO₂) creates a strong permanent dipole. DMSO and DMF are high-dielectric solvents (and , respectively) that stabilize this dipole more effectively than protic solvents like ethanol.
- **H-Bond Breaking:** The exocyclic amine (-NH₂) and the quinazoline ring nitrogens form strong intermolecular hydrogen bond networks in the solid state (crystal lattice). DMSO is a powerful H-bond acceptor that disrupts these lattice forces, solvating the individual molecules.

Experimental Protocols

Protocol A: Preparation of 10 mM Stock Solution (Biological Assays)

Objective: Create a stable, precipitation-free stock for IC₅₀/EC₅₀ screening.

Materials:

- Compound: **2-Chloro-5-nitroquinazolin-4-amine** (MW ≈ 224.6 g/mol).
- Solvent: Anhydrous DMSO (Grade: ≥99.9%, Water content <0.1%).

Procedure:

- Weighing: Accurately weigh 2.25 mg of the solid into a 1.5 mL amber microcentrifuge tube (protects light-sensitive nitro groups).
- Solvent Addition: Add 1.0 mL of anhydrous DMSO.
- Dissolution: Vortex vigorously for 30 seconds.
 - Observation: The yellow solid should dissolve rapidly. If particulates remain, sonicate in a water bath at 25°C for 2 minutes.
- QC Check: Centrifuge at 10,000 rpm for 1 minute. Inspect the bottom of the tube for a pellet. If clear, the solution is ready.
- Storage: Aliquot into single-use vials and store at -20°C. Avoid repeated freeze-thaw cycles to prevent hydrolysis of the C2-Cl bond by atmospheric moisture.

Protocol B: The "Crash-Out" Purification (Synthesis)

Objective: Isolate the compound from a DMF reaction mixture using its solubility differential.

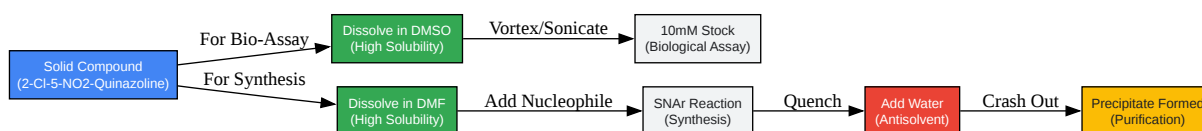
Workflow:

- Reaction Matrix: Assume the compound is dissolved in DMF (approx. 5 mL) following synthesis.

- Precipitation: While stirring rapidly, slowly add Ice-Cold Water (15 mL) dropwise.
 - Mechanism:[3][4][5] Water acts as an antisolvent. The high dielectric constant of water forces the hydrophobic aromatic core to aggregate and precipitate.
- Filtration: Collect the resulting yellow precipitate via vacuum filtration.
- Washing: Wash the cake with 2x volumes of water (removes DMF) followed by 1x volume of cold ethanol (removes organic impurities).

Mandatory Visualization: Solubility Logic Flow

The following diagram illustrates the decision matrix for handling this compound based on solubility properties.



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Caption: Workflow utilizing DMSO for solubilization and Water as an antisolvent for purification.

Critical Safety & Stability Warnings

Thermal Runaway Risk

Warning: Nitro-substituted heterocycles can exhibit exothermic decomposition when heated in DMSO.

- Rule: Never heat a DMSO solution of this compound above 100°C.
- Reasoning: DMSO can act as an oxidant at high temperatures, potentially reacting violently with the nitro group or the electron-deficient ring.

Hydrolytic Instability

The C2-Chlorine atom is activated by the C5-Nitro group.

- Risk: In the presence of water (even atmospheric moisture), the C2-Cl can hydrolyze to form the 2-hydroxy derivative (quinazolinone), which is biologically inactive for many targets.
- Mitigation: Always use anhydrous DMSO/DMF and keep stock solutions tightly sealed.

References

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- To cite this document: BenchChem. [Solubility & Handling Profile: 2-Chloro-5-nitroquinazolin-4-amine]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b14041106/docs#solubility-handling-profile-2-chloro-5-nitroquinazolin-4-amine>]

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